

# A Comprehensive Technical Guide to the Safety and Handling of Boc-His-OMe

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## Compound of Interest

Compound Name: Boc-His-OMe

Cat. No.: B558408

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This document provides an in-depth technical overview of the safety, handling, and emergency procedures for N $\alpha$ -(tert-Butoxycarbonyl)-L-histidine methyl ester (**Boc-His-OMe**). The information is intended to equip laboratory personnel with the knowledge required to handle this reagent safely and effectively.

## Introduction

**Boc-His-OMe** is a protected amino acid derivative commonly used in peptide synthesis and other organic chemistry applications.<sup>[1][2]</sup> The tert-butoxycarbonyl (Boc) protecting group on the alpha-amino group allows for controlled, stepwise peptide chain elongation. Understanding the chemical properties and potential hazards of this compound is crucial for ensuring laboratory safety and maintaining the integrity of experimental results.

## Physicochemical and Hazard Information

Accurate knowledge of the physicochemical properties and hazard classification of a chemical is the foundation of a robust safety protocol.

## Physicochemical Data

The following table summarizes the key physicochemical properties of **Boc-His-OMe**.

Property	Value	Source(s)
Chemical Name	N $\alpha$ -(tert-Butoxycarbonyl)-L-histidine methyl ester	[3]
Synonyms	Boc-L-His-OMe, N-Boc-L-histidine methyl ester	[3]
CAS Number	2488-14-4	[4]
Molecular Formula	C <sub>12</sub> H <sub>19</sub> N <sub>3</sub> O <sub>4</sub>	[4]
Molecular Weight	269.30 g/mol	[3][4]
Appearance	White to off-white solid/powder	[2]
Purity	Typically $\geq 97\%$	[4]
Melting Point	Data not readily available	
Solubility	Moderately soluble in polar organic solvents like methanol and DMF. Limited solubility in aqueous solutions.[5] Quantitative data not readily available.	[5]

## Hazard Identification and Classification

There is conflicting information regarding the hazard classification of **Boc-His-OMe**. A Safety Data Sheet (SDS) from one supplier states that the chemical is not considered hazardous by the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[6] However, it is best practice to handle all chemicals with care. For the closely related compound, Boc-His(Boc)-OH, the following GHS hazard statements have been reported. Given the structural similarity, these may be considered for a conservative risk assessment.

Hazard Statement	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H340	May cause genetic defects
H350	May cause cancer
H372	Causes damage to organs through prolonged or repeated exposure

Note: This GHS classification is for a related compound and may not be representative of **Boc-His-OMe**. Always consult the specific SDS provided with the product.

## Handling and Storage

Proper handling and storage are critical to maintain the stability and purity of **Boc-His-OMe**.

## Personal Protective Equipment (PPE)

The following PPE should be worn when handling **Boc-His-OMe**:

PPE Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).
Skin Protection	Wear impervious clothing and chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.
Respiratory Protection	If dust is generated and exposure limits are exceeded, use a full-face respirator with an appropriate particulate filter.

## Safe Handling Practices

- Handle in a well-ventilated place, preferably in a chemical fume hood.[7]
- Avoid the formation of dust and aerosols.
- Avoid contact with skin, eyes, and clothing.[6]
- Wash hands thoroughly after handling.
- Keep away from heat and sources of ignition.

## Storage Conditions

To ensure the long-term stability of **Boc-His-OMe**, the following storage conditions are recommended:

Storage Format	Temperature	Duration
Solid Powder	-20°C	3 years
	4°C	2 years
In Solvent	-80°C	6 months
	-20°C	1 month

Store in a tightly closed container in a dry and cool place.

## Emergency Procedures

A clear and well-rehearsed emergency plan is essential for mitigating the risks associated with chemical spills and exposure.

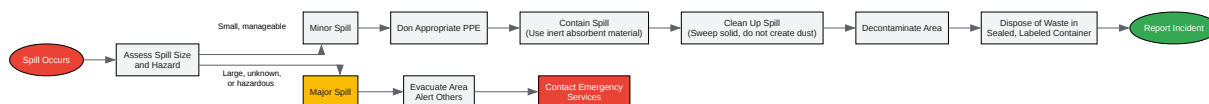
## First Aid Measures

The following table outlines the immediate first aid response in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. <sup>[6]</sup>
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

## Spill Response

In the event of a spill, follow the established protocol to ensure a safe and effective cleanup.



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Caption: Workflow for responding to a chemical spill.

## Experimental Protocols

### Detailed Spill Cleanup Protocol for Solid Boc-His-OMe

This protocol outlines the steps for cleaning up a minor spill of solid **Boc-His-OMe**.

- **Evacuate and Secure the Area:** Alert personnel in the immediate vicinity. Restrict access to the spill area.
- **Don Personal Protective Equipment (PPE):** At a minimum, wear a lab coat, safety goggles, and chemical-resistant gloves. If the material is a fine powder, a respirator may be necessary.
- **Contain the Spill:** Gently cover the spill with an inert absorbent material such as sand, earth, or vermiculite to prevent it from becoming airborne.
- **Clean Up the Spill:**
  - Carefully sweep the absorbed material into a dustpan. Avoid creating dust.
  - Place the collected material into a suitable, labeled, and sealed container for disposal.
- **Decontaminate the Area:** Wipe the spill area with a damp cloth or paper towel. If necessary, use a mild detergent and water.
- **Dispose of Waste:** All contaminated materials, including PPE, should be placed in a sealed bag and disposed of as chemical waste according to institutional and local regulations.
- **Report the Incident:** Document the spill and the cleanup procedure as per your institution's guidelines.

## Representative Protocol for Stability Assessment of Boc-His-OMe

This protocol describes a general method for assessing the stability of **Boc-His-OMe** under various conditions.

- **Objective:** To determine the stability of **Boc-His-OMe** under conditions of elevated temperature and humidity.
- **Materials:**

- **Boc-His-OMe** (solid powder)
- HPLC-grade solvents (e.g., acetonitrile, water)
- Vials with airtight seals
- Stability chambers or ovens set to desired temperature and humidity conditions (e.g., 40°C/75% RH for accelerated stability)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18) and detector (e.g., UV at 220 nm)

- Method:

1. Initial Analysis (T=0):

- Accurately weigh a sample of **Boc-His-OMe** and dissolve it in a suitable solvent to a known concentration.
- Analyze the sample by HPLC to determine the initial purity and identify the peak corresponding to **Boc-His-OMe**. This serves as the baseline.

2. Sample Preparation for Stability Study:

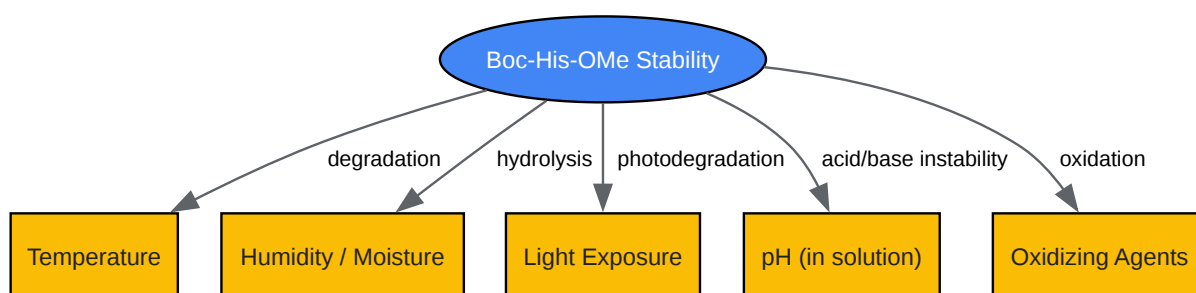
- Weigh several samples of **Boc-His-OMe** into individual vials.
- Place the vials in the stability chamber.

3. Time-Point Analysis:

- At predetermined time points (e.g., 1, 2, 4, 8, and 12 weeks), remove one vial from the chamber.
- Allow the vial to equilibrate to room temperature before opening.
- Dissolve the sample in the same solvent and to the same concentration as the T=0 sample.
- Analyze the sample by HPLC under the same conditions as the initial analysis.

## 4. Data Analysis:

- Compare the chromatograms from each time point to the T=0 chromatogram.
- Calculate the percentage of **Boc-His-OMe** remaining at each time point.
- Identify and quantify any new peaks that appear, which may correspond to degradation products.



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Caption: Key environmental factors influencing the stability of **Boc-His-OMe**.

## Logical Relationships in Emergency Response

The following diagram illustrates a decision-making process for first aid based on the type of exposure.

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